

# 5-Acetoxyindole: A Comprehensive Technical Guide to its Chemical Properties and Structure Elucidation

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## Compound of Interest

Compound Name: 5-Acetoxyindole

Cat. No.: B1589323

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties and structure elucidation of **5-acetoxyindole**. The information is curated for researchers, scientists, and professionals in drug development who are interested in the synthesis, characterization, and application of this indole derivative.

## Core Chemical Properties

**5-Acetoxyindole**, with the IUPAC name 1H-indol-5-yl acetate, is a solid, organic compound.<sup>[1]</sup>  
<sup>[2]</sup> Its fundamental chemical and physical properties are summarized in the table below, providing a foundational dataset for laboratory and research applications.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	175.18 g/mol	[1][2]
CAS Number	5594-91-2	[1][2]
Appearance	Off-white to beige solid	
Melting Point	98-101 °C	
Boiling Point	339.1 °C (Predicted)	
Solubility	Slightly soluble in chloroform, DMSO, and methanol	
InChI	InChI=1S/C10H9NO2/c1-7(12)13-9-2-3-10-8(6-9)4-5-11-10/h2-6,11H,1H3	[1][2]
InChIKey	QHPPUHQQLQSMHC-UHFFFAOYSA-N	[1][2]
Canonical SMILES	CC(=O)OC1=CC2=C(C=C1)N=C2	[1][2]

## Structure Elucidation: A Multi-faceted Spectroscopic Approach

The definitive structure of **5-acetoxyindole** is established through a combination of spectroscopic techniques. Each method provides unique insights into the molecular architecture, and together they offer unambiguous confirmation of its chemical identity.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural analysis of organic molecules. While a complete, assigned spectrum for **5-acetoxyindole** is not readily available in the reviewed literature, the expected chemical shifts and coupling constants can be predicted based on the known structure and data from analogous indole derivatives.

<sup>1</sup>H NMR Spectroscopy (Predicted): The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the indole ring, the N-H proton, and the methyl protons of the acetate group. The aromatic region will display a complex splitting pattern due to the coupling between adjacent protons.

<sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum provides information on the number and chemical environment of the carbon atoms in the molecule. Public databases indicate the availability of <sup>13</sup>C NMR data for **5-acetoxyindole**, which would be instrumental in confirming the carbon skeleton.[2]

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

GC-MS Analysis: Gas chromatography-mass spectrometry (GC-MS) data for **5-acetoxyindole** is noted in public chemical databases.[2] A typical mass spectrum would be expected to show a molecular ion peak (M<sup>+</sup>) at m/z = 175, corresponding to the molecular weight of the compound. Key fragmentation patterns would likely involve the loss of the acetyl group (CH<sub>3</sub>CO), resulting in a significant peak at m/z = 132, and other characteristic cleavages of the indole ring.

## Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5-acetoxyindole** is expected to exhibit characteristic absorption bands for the N-H stretch of the indole ring, the C=O stretch of the ester carbonyl group, and C-O stretching vibrations, as well as aromatic C-H and C=C stretching and bending vibrations.

## Experimental Protocols

### Synthesis of 5-Acetoxyindole

A common and effective method for the synthesis of **5-acetoxyindole** is the acetylation of 5-hydroxyindole.[3] The following is a representative experimental protocol adapted from the synthesis of the analogous compound, 4-acetoxyindole.[4]

Materials:

- 5-Hydroxyindole
- Acetic anhydride
- Pyridine
- Dichloromethane (DCM)
- 20% Aqueous citric acid solution
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Heptane

Procedure:

- Under a nitrogen atmosphere, charge a reaction vessel with 5-hydroxyindole and dichloromethane.
- Cool the mixture to 0-5 °C.
- Add pyridine dropwise to the cooled solution.
- Slowly add acetic anhydride to the reaction mixture, maintaining the temperature between 0-5 °C.
- Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with 20% aqueous citric acid solution and saturated sodium bicarbonate solution.
- Dry the organic layer over magnesium sulfate, filter, and concentrate under reduced pressure.

- Induce precipitation of the product by adding heptane and further removing the dichloromethane by distillation.
- Collect the solid product by filtration, wash with heptane, and dry under vacuum.

A generalized workflow for the synthesis of **5-acetoxyindole**.

## Structure Elucidation Workflow

The process of confirming the structure of a synthesized compound like **5-acetoxyindole** involves a logical sequence of analytical techniques.

A logical workflow for the structure elucidation of **5-acetoxyindole**.

Note on X-ray Crystallography: While X-ray crystallography provides the most definitive three-dimensional structural information, no publicly available crystal structure data for **5-acetoxyindole** was found during the literature search for this guide.

## Applications in Research and Development

**5-Acetoxyindole** serves as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents. The indole scaffold is a common motif in biologically active molecules, and the 5-acetoxy group provides a handle for further chemical modification, enabling the synthesis of a diverse range of compounds for drug discovery programs.<sup>[1]</sup>

This technical guide serves as a comprehensive resource for understanding the fundamental chemical properties and the analytical processes involved in the structural confirmation of **5-acetoxyindole**. The provided data and protocols are intended to support the work of researchers and scientists in advancing chemical and pharmaceutical research.

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## References

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